

Introduction: The Challenge of Regioselective Formylation

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Compound of Interest

Compound Name: 3-Hydroxy-4-methylbenzaldehyde

CAS No.: 57295-30-4

Cat. No.: B1330486

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The synthesis of hydroxy-methyl-substituted benzaldehydes is of significant interest to researchers in drug development and fine chemicals, as these structures serve as versatile intermediates for more complex molecules. This guide focuses on the formylation of p-cresol (4-methylphenol), a readily available starting material. A critical aspect of this process is understanding the principles of electrophilic aromatic substitution, which govern the position of the newly introduced formyl group (-CHO).

The hydroxyl (-OH) group of p-cresol is a powerful activating and ortho, para-directing group. Since the para position is occupied by the methyl group, electrophilic attack is overwhelmingly directed to the ortho position (C2 and C6 on the benzene ring). Consequently, the direct formylation of p-cresol yields 2-hydroxy-5-methylbenzaldehyde. The synthesis of other isomers, such as the requested **3-hydroxy-4-methylbenzaldehyde**, is not achieved through a direct formylation of p-cresol and requires a distinct, multi-step synthetic pathway from different precursors.

This guide provides a detailed exploration of the primary, scientifically validated methods for the synthesis of 2-hydroxy-5-methylbenzaldehyde from p-cresol, focusing on the Reimer-Tiemann

and Duff reactions. We will delve into the mechanisms, provide detailed experimental protocols, and compare the strategic advantages of each approach.

Part 1: Synthesis of 2-Hydroxy-5-methylbenzaldehyde via the Reimer-Tiemann Reaction

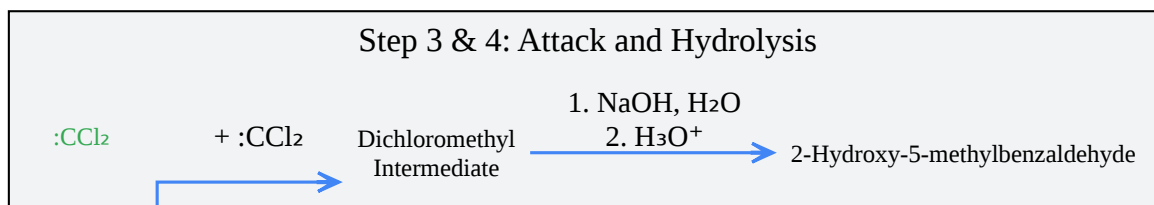
The Reimer-Tiemann reaction is a cornerstone method for the ortho-formylation of phenols.^[1]^[2]^[3] It employs chloroform (CHCl_3) and a strong base, typically sodium hydroxide, to generate a highly reactive electrophile that selectively attacks the phenoxide ring.^[4]

Causality and Mechanism

The reaction's efficacy hinges on the in-situ generation of dichlorocarbene ($:\text{CCl}_2$), a highly electron-deficient species.^[2]^[5] The mechanism proceeds through several key stages:

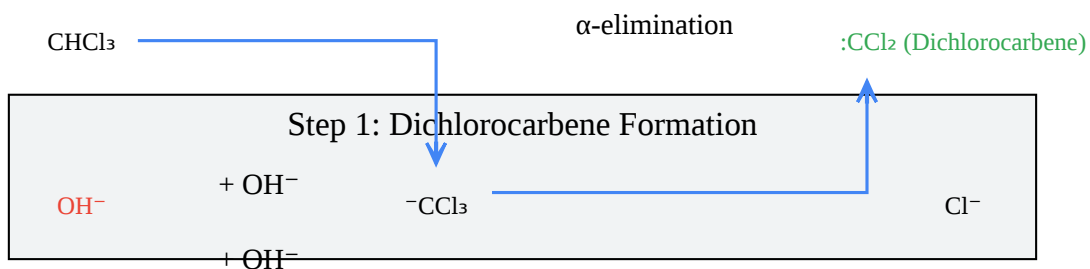
- **Dichlorocarbene Formation:** The strong hydroxide base deprotonates chloroform, forming the trichloromethyl anion ($-\text{CCl}_3$). This anion is unstable and rapidly undergoes alpha-elimination, expelling a chloride ion to yield the neutral but highly electrophilic dichlorocarbene.^[4]
- **Phenoxide Formation:** The hydroxide base also deprotonates the phenolic hydroxyl group of p-cresol, forming the sodium p-cresoxide salt. This phenoxide is significantly more nucleophilic than the parent phenol because the negative charge is delocalized into the aromatic ring, dramatically increasing its electron density, particularly at the ortho position.^[2]
- **Electrophilic Attack:** The electron-rich phenoxide ring attacks the dichlorocarbene. This attack occurs preferentially at the ortho position relative to the hydroxyl group, leading to the formation of a dichloromethyl-substituted intermediate.^[5]
- **Hydrolysis:** Under the basic reaction conditions, the dichloromethyl group is hydrolyzed. Two successive $\text{S}_\text{N}2$ reactions with hydroxide ions replace the chlorine atoms with hydroxyl groups, forming an unstable gem-diol, which rapidly dehydrates to yield the final aldehyde product upon acidic workup.^[6]

Reimer-Tiemann Reaction Mechanism

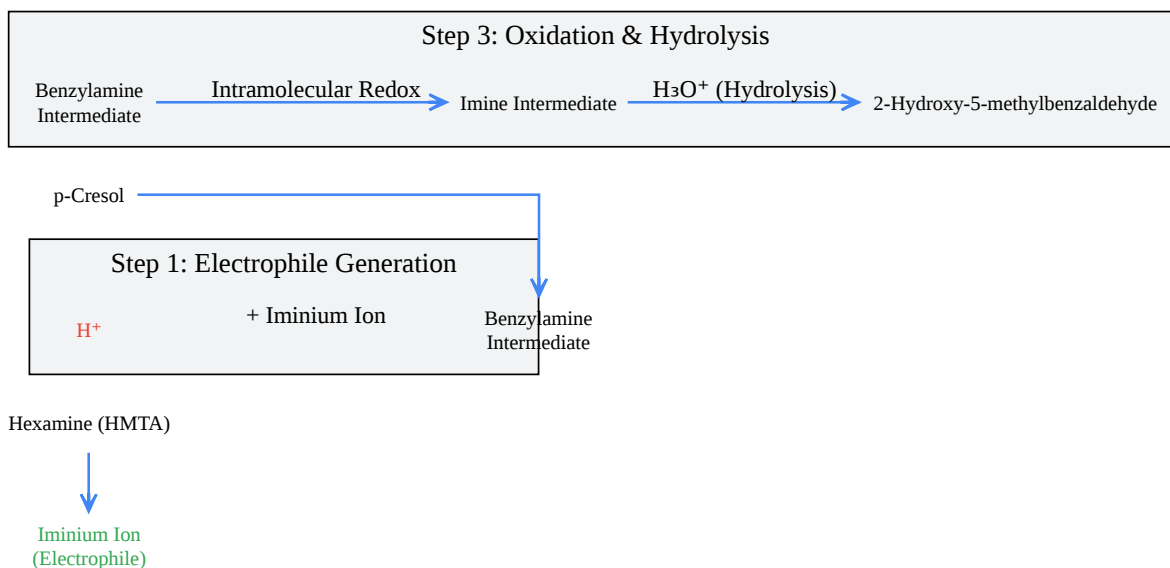


p-Cresoxide Ion

p-Cresol → p-Cresoxide Ion



Duff Reaction Mechanism

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Sources

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- 2. [Reimer–Tiemann reaction - Wikipedia \[en.wikipedia.org\]](#)
- 3. [synarchive.com \[synarchive.com\]](#)
- 4. [byjus.com \[byjus.com\]](#)

- [5. Reimer-Tiemann Reaction: Mechanism & Examples | NROChemistry \[nrochemistry.com\]](#)
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